

# phenylacetone oxime historical context in organic chemistry

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## Compound Focus: Phenylacetone oxime

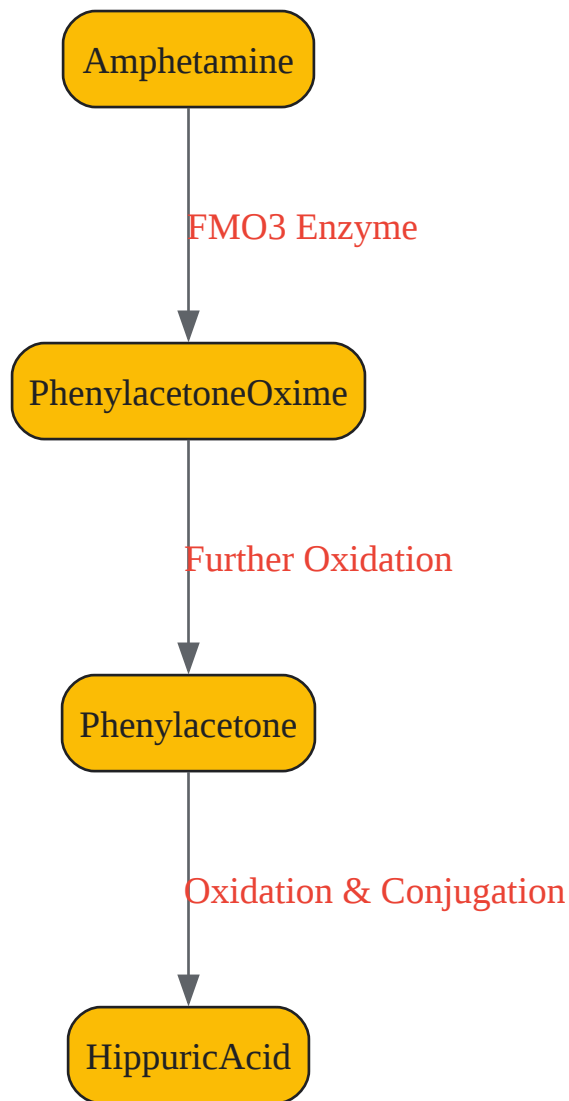
CAS No.: 13213-36-0

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## Metabolic Pathway of Amphetamine

Research from the early 1970s identified **phenylacetone oxime** as a metabolite of amphetamine, forming part of its oxidative deamination pathway in the body [1] [2]. The metabolic process can be visualized as follows, showing the role of **phenylacetone oxime**:



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The flavin-containing monooxygenase (FMO3) enzyme mediates the initial step of this transformation [3]. The final product, hippuric acid, is excreted in urine [3].

## Forensic Analysis and Decontamination

A 2023 study provides a modern forensic context, identifying **phenylacetone oxime** as a major product when methamphetamine is oxidized with an activated hydrogen peroxide-based decontamination product (Bio-Oxygen Chem Decon) [4].

- **Key Finding:** The study noted that the reaction of methamphetamine with this oxidant follows **pseudo-first-order kinetics with a rate constant of  $(1.9 \pm 0.4) \times 10^{-2} \text{ min}^{-1}$**  [4].
- **Analytical Workflow:** The oxidation products were identified using **Gas Chromatography-Mass Spectrometry (GC-MS)** and **Liquid Chromatography-Mass Spectrometry (LC-MS)** [4]. LC-MS analysis also revealed N-oxygenated intermediates, suggesting a decomposition pathway reminiscent of enzymatic N-oxidation [4].

## Core Chemical Data

The table below summarizes the fundamental identifiers and properties of **phenylacetone oxime**:

Property	Value / Identifier
IUPAC Name	1-Phenylpropan-2-one oxime [5]
CAS Registry Number	13213-36-0 [5]
Molecular Formula	$\text{C}_9\text{H}_{11}\text{NO}$ [5]
Molecular Weight	149.19 g/mol [5]
Synthetic Application	Used in the preparation of pyrroles via visible-light-induced formal cycloaddition with azirines and alkynes [5].

## Key Contexts and Significance

To summarize, the historical and ongoing significance of **phenylacetone oxime** in scientific research is anchored in two main areas:

- **Toxicology & Pharmacology:** Its role as a **metabolic intermediate** in the detoxification and excretion pathway of amphetamine and methamphetamine [1] [2].

- **Forensic Science & Public Safety:** Its formation as a **distinctive marker** during the chemical decontamination of methamphetamine labs, providing a target for analytical detection and helping to elucidate reaction pathways [4].

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## References

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To cite this document: Smolecule. [phenylacetone oxime historical context in organic chemistry].

Smolecule, [2026]. [Online PDF]. Available at:

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